

A Comparative Analysis of 3-Oxo-OPC4-CoA Metabolism Across Species

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Compound of Interest

Compound Name: 3-Oxo-OPC4-CoA

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This guide provides a comparative analysis of **3-Oxo-OPC4-CoA** (3-oxo-4-pregnene-20-carboxyl-CoA), a key intermediate in the catabolism of steroidal compounds. While extensively studied in the context of cholesterol and phytosterol degradation in *Mycobacterium tuberculosis*, direct comparative quantitative data for this specific molecule across diverse species remains limited. This guide, therefore, focuses on a comparative framework of the metabolic pathways where **3-Oxo-OPC4-CoA** and analogous structures are involved, primarily contrasting bacterial steroid degradation with the biosynthesis of jasmonates in plants.

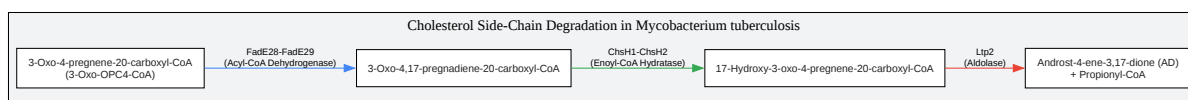
Metabolic Pathways: A Tale of Two Kingdoms

The metabolism of **3-Oxo-OPC4-CoA** is a critical step in the side-chain degradation of steroids, a process that shares striking similarities with the β -oxidation of fatty acids. Here, we compare the well-elucidated pathway in *Mycobacterium* with the analogous jasmonate biosynthesis pathway in plants.

Bacterial Steroid Degradation: The *Mycobacterium* Model

In *Mycobacterium tuberculosis*, **3-Oxo-OPC4-CoA** is a central intermediate in the degradation of cholesterol, which is a crucial nutrient source for the bacterium during infection. The degradation of the C-3 side chain of the steroid nucleus involves a series of enzymatic reactions.

The metabolic fate of **3-Oxo-OPC4-CoA** in *M. tuberculosis* is depicted in the following pathway:



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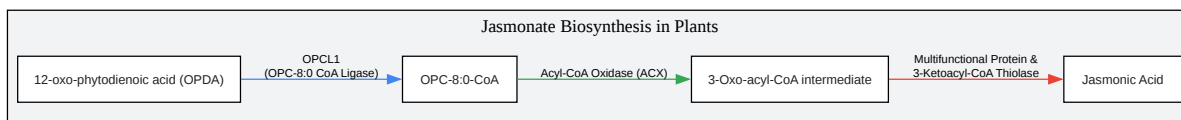
Bacterial Steroid Degradation Pathway

This pathway is characterized by the sequential action of an acyl-CoA dehydrogenase, an enoyl-CoA hydratase, and an aldolase, leading to the cleavage of the side chain and the formation of androst-4-ene-3,17-dione (AD), a precursor for steroid hormones.

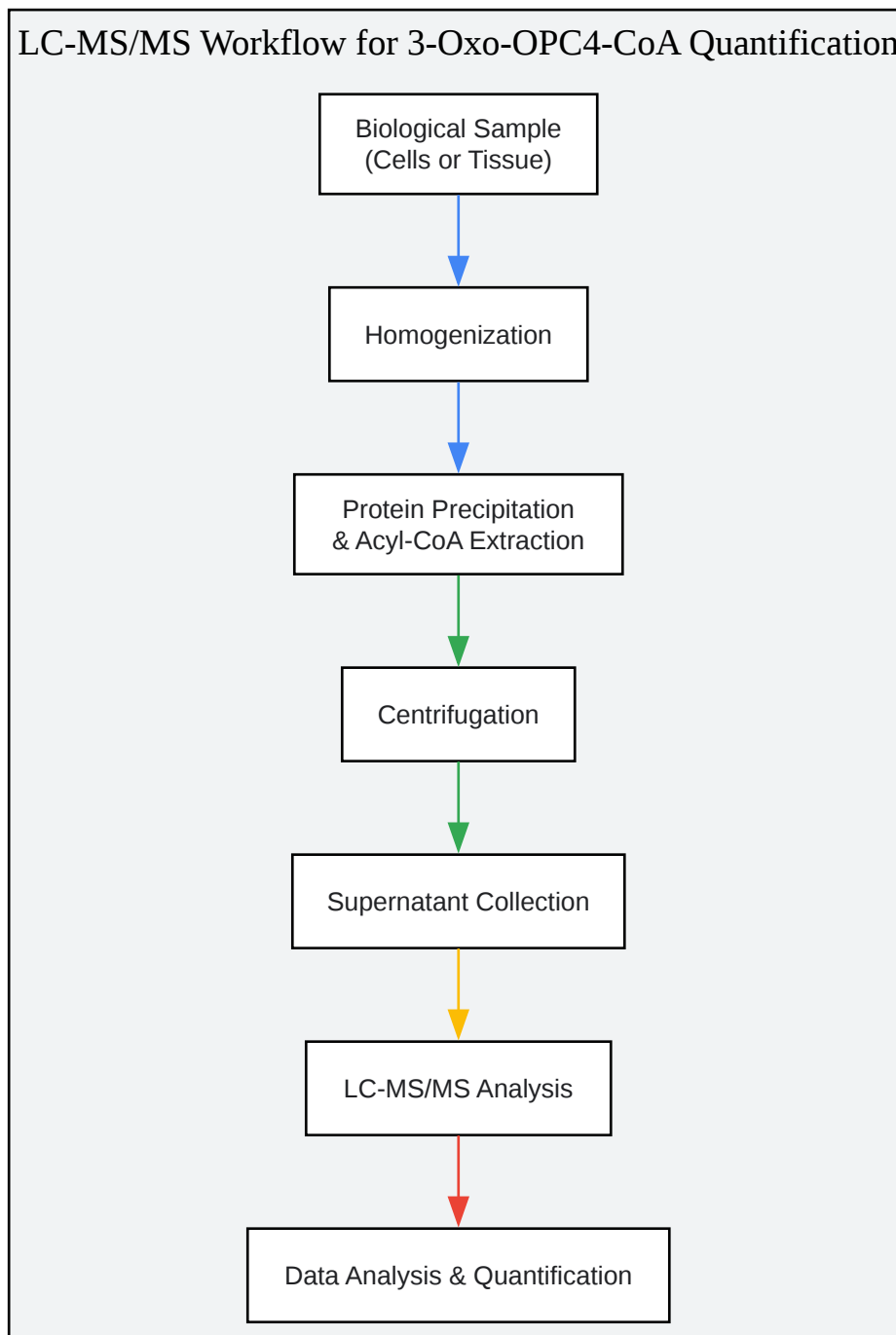
Plant Oxylipin Biosynthesis: The Jasmonate Analogy

While **3-Oxo-OPC4-CoA** has not been directly identified as an intermediate in plants, the biosynthesis of jasmonates, a class of lipid-derived signaling molecules crucial for plant defense and development, involves a similar β -oxidation process in peroxisomes. The precursor, 12-oxo-phytodienoic acid (OPDA), undergoes side-chain shortening through a series of reactions analogous to those seen in bacterial steroid degradation.

The generalized pathway for jasmonate biosynthesis is as follows:



LC-MS/MS Workflow for 3-Oxo-OPC4-CoA Quantification



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